

# CAS number and molecular weight of Methyl-PEG2-alcohol

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## Compound of Interest

Compound Name: Methyl-PEG2-alcohol

Cat. No.: B087266

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An In-depth Technical Guide to **Methyl-PEG2-alcohol**: Properties and Structure

For researchers, scientists, and drug development professionals, understanding the fundamental properties of chemical compounds is critical. This guide provides the core physicochemical properties of **Methyl-PEG2-alcohol**, a commonly used PEG-based PROTAC linker.

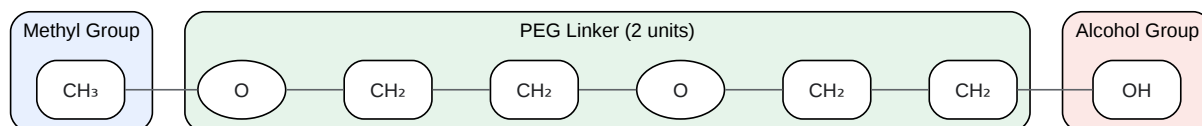
## Physicochemical Properties of Methyl-PEG2-alcohol

The quantitative data for **Methyl-PEG2-alcohol** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	111-77-3	[1][2]
Molecular Formula	C5H12O3	[1][2][3]
Molecular Weight	120.15 g/mol	[3]
Exact Mass	120.078644	[1]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[1]
Boiling Point	194.1 ± 0.0 °C at 760 mmHg	[1]
Melting Point	-70 °C	[1]
Flash Point	83.9 ± 0.0 °C	[1]
Water Solubility	Miscible	[1]

## Chemical Structure and Connectivity

**Methyl-PEG2-alcohol**, also known as 2-(2-methoxyethoxy)-ethanol, consists of a methyl group connected to a short polyethylene glycol (PEG) chain composed of two ethylene glycol units, which is terminated by a primary alcohol. The structure is depicted below, illustrating the connectivity of its constituent parts.



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Chemical structure of **Methyl-PEG2-alcohol**.

## Applications in Research and Drug Development

**Methyl-PEG2-alcohol** serves as a hydrophilic linker, often utilized in the synthesis of proteolysis-targeting chimeras (PROTACs).<sup>[1][3]</sup> PROTACs are bifunctional molecules that

recruit an E3 ubiquitin ligase to a target protein, leading to the target's degradation through the ubiquitin-proteasome system. The PEG portion of the linker enhances the solubility and pharmacokinetic properties of the resulting PROTAC molecule.

## Methodological Note

The CAS number is a unique numerical identifier assigned to every chemical substance by the Chemical Abstracts Service. The molecular weight is calculated based on the atomic weights of the constituent atoms in the molecular formula. The experimental determination of these properties typically involves standard analytical techniques such as mass spectrometry and various spectroscopic methods. Detailed experimental protocols for these well-established methods are widely available in standard analytical chemistry literature and are not specific to this compound. As this technical guide focuses on the intrinsic properties of **Methyl-PEG2-alcohol**, signaling pathways and complex experimental workflows, which are context-dependent, are not included.

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## References

- 1. Methyl-PEG2-alcohol | CAS#:111-77-3 | Chemsrce [chemsrc.com]
- 2. m-PEG2-alcohol, 111-77-3 | BroadPharm [broadpharm.com]
- 3. medchemexpress.com [medchemexpress.com]
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